

6-Chloro-5-hydroxynicotinaldehyde supplier and price comparison

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Compound of Interest

Compound Name: 6-Chloro-5-hydroxynicotinaldehyde

CAS No.: 176433-55-9

Cat. No.: B069868

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An In-Depth Technical Guide to **6-Chloro-5-hydroxynicotinaldehyde**: Sourcing, Synthesis, and Quality Assurance.

Part 1: Executive Summary & Strategic Importance

6-Chloro-5-hydroxynicotinaldehyde (CAS: 176433-55-9) is a high-value heterocyclic building block, primarily utilized in the synthesis of tyrosine kinase inhibitors (TKIs) and complex agrochemicals.^{[1][2]} Its structural uniqueness lies in the tris-substituted pyridine ring: the C6-chloro group offers a handle for nucleophilic aromatic substitution (

), the C5-hydroxy group provides a site for etherification or hydrogen bonding interactions within an active site, and the C3-aldehyde serves as a versatile electrophile for condensation reactions (e.g., Knoevenagel, reductive amination).^{[1][2]}

For drug development professionals, sourcing this compound presents a "buy vs. make" dilemma.^[2] While commercially available, it often commands a significant premium due to the instability of the aldehyde functionality in the presence of the free phenol and the chloro-

pyridine moiety.[2] This guide provides a technical roadmap for sourcing, verifying, and—if necessary—synthesizing this critical intermediate.

Part 2: Chemical Profile & Specifications

Before engaging suppliers, researchers must establish a rigorous specification sheet to avoid batch failure due to impurities (e.g., the carboxylic acid oxidation product or the des-chloro analog).[2]

Property	Specification	Notes
IUPAC Name	6-Chloro-5-hydroxypyridine-3-carbaldehyde	Also known as 6-Chloro-5-hydroxynicotinaldehyde
CAS Number	176433-55-9	Caution:[1] Do not confuse with the acid (CAS 1211531-26-8)
Molecular Formula		MW: 157.55 g/mol
Appearance	Pale yellow to tan solid	Darkening indicates oxidation to the acid or polymerization
Solubility	DMSO, Methanol, Ethyl Acetate	Poor solubility in water; soluble in basic aqueous media
Stability	Air and light sensitive	Store under inert atmosphere (Argon/Nitrogen) at -20°C

Part 3: Sourcing Strategy & Price Comparison

The market for **6-Chloro-5-hydroxynicotinaldehyde** is bifurcated into Catalog Suppliers (high price, fast delivery, small scale) and Bulk Manufacturers (lower price, lead time, kg scale).[1][2]

Market Price Analysis (2024/2025 Estimates)

Supplier Tier	Typical Pack Size	Price Range (USD)	Lead Time	Target Audience
Tier 1: Global Catalog(Sigma, Fisher, VWR)	100 mg - 1 g	\$300 - \$600 / g	1-3 Days	Early Discovery / MedChem
Tier 2: Specialized Blocks(Combi-Blocks, BLD Pharm, Chem-Impex)	1 g - 25 g	\$80 - \$150 / g	3-7 Days	Process Development / Scale-up
Tier 3: Bulk Synthesis(Custom CROs in China/India)	100 g - 1 kg	\$1,500 - \$3,000 / kg	4-8 Weeks	GMP Manufacturing

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Sourcing Insight: The price disparity is driven by the purification difficulty.[2] Tier 1 suppliers charge for the guarantee of >97% purity and immediate availability.[2] For >10g needs, it is often more cost-effective to purchase the precursor 6-Chloro-5-hydroxynicotinic acid (CAS 1211531-26-8) and perform the reduction in-house (see Part 5).[1][2]

Recommended Supplier Verification Protocol

When sourcing from Tier 2 or 3 suppliers, demand the following before purchase:

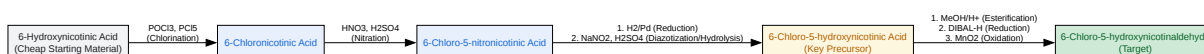
- H-NMR (DMSO-d₆): Verify the aldehyde proton singlet (~10.0 ppm) and the absence of the carboxylic acid broad peak.
- LC-MS: Confirm the correct mass (M+H = 158/160 for Cl isotope pattern).

- Water Content (KF): High water content accelerates hydrate formation, deactivating the aldehyde.[2]

Part 4: Synthesis & Manufacturing Context

Understanding the synthesis allows researchers to predict impurities.[2] The most robust route proceeds via the reduction of the corresponding nicotinic acid or ester.[2]

Synthesis Pathway Diagram



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Caption: Step-wise synthesis from commodity chemicals to the target aldehyde. The reduction of the acid (Inter3) is the critical value-add step.[1][2]

Part 5: Experimental Protocols (Self-Validating Systems)

If commercial costs are prohibitive, the conversion of the acid to the aldehyde is a viable internal workflow.[2]

Protocol: Reduction of 6-Chloro-5-hydroxynicotinic Acid to Aldehyde

Prerequisites:

- Starting Material: Methyl 6-chloro-5-hydroxynicotinate (prepared from acid via MeOH/H₂SO₄).[1][2]
- Reagents: DIBAL-H (1.0 M in toluene), Anhydrous THF, Rochelle's salt.[2]

Step-by-Step Methodology:

- Protection (In Situ): The free phenol at C5 is acidic and will consume hydride.[2] It is recommended to protect it as a silyl ether (TBS-Cl, Imidazole) or use excess hydride (riskier).[2] Recommendation: Use TBS protection.[1]
 - Reaction: Dissolve ester in DMF, add TBS-Cl (1.2 eq), Imidazole (2.0 eq).[2] Stir 2h. Workup.
- Reduction:
 - Dissolve TBS-protected ester in anhydrous THF under Argon. Cool to -78°C.[2]
 - Add DIBAL-H (2.2 eq) dropwise over 30 mins.[2] Causality: Low temperature prevents over-reduction to the alcohol.[2]
 - Stir for 2h at -78°C. Monitor by TLC (System: Hexane/EtOAc 3:1).
- Quench (Critical):
 - Add Methanol (excess) at -78°C to destroy excess hydride.[2]
 - Add saturated Rochelle's salt (Potassium sodium tartrate) solution.[2] Warm to RT and stir vigorously for 2h. Causality: This breaks the stable Aluminum-emulsion complex, allowing phase separation.[2]
- Deprotection:
 - Treat the crude silyl-aldehyde with TBAF (1.0 eq) in THF at 0°C for 30 min.
- Purification:
 - Flash chromatography (SiO₂).[2] Eluent: DCM/MeOH (95:5).[2] The aldehyde is polar due to the phenolic -OH.[2]

Validation Check:

- NMR: Aldehyde peak at ~10.1 ppm (s, 1H).[2]
- IR: Strong Carbonyl stretch at ~1690 cm⁻¹. [2]

Part 6: Handling & Stability (The "Trustworthiness" Pillar)[2]

This compound combines an aldehyde and a phenol, making it prone to Cannizzaro disproportionation or oxidation in basic or aerobic conditions.[2]

- Storage: Must be stored under inert gas (Argon) at -20°C.
- Solvent Choice: Avoid nucleophilic solvents (like Ethanol) for long-term storage, as hemiacetals will form.[2] Use DMSO or Anhydrous DMF for stock solutions.[2]
- Reactivity Warning: In basic conditions (), the phenoxide is formed.[2] While this activates the ring for nucleophilic attack, it also increases the electron density, making the aldehyde less electrophilic.[2] Adjust reaction times accordingly.

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